

Comparative Guide to the Structure-Activity Relationship (SAR) of Indole-4-Carboxylate Derivatives

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Compound of Interest

Compound Name: *methyl 3-formyl-1-methyl-1H-indole-4-carboxylate*

CAS No.: 65923-20-8

Cat. No.: B1337677

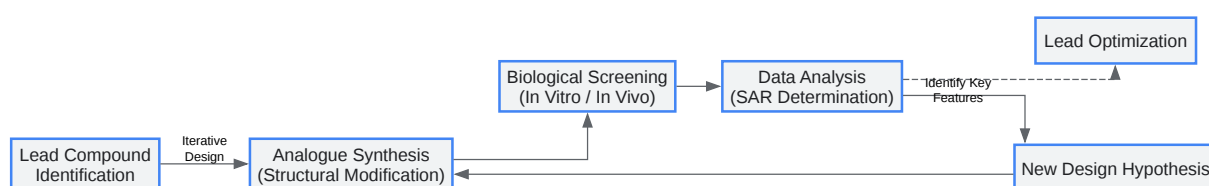
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The indole nucleus is a cornerstone in medicinal chemistry, serving as a privileged scaffold in a vast array of natural products and synthetic drugs.^{[1][2][3][4][5]} Its unique bicyclic structure, composed of a benzene ring fused to a five-membered pyrrole ring, provides an ideal framework for interacting with diverse biological targets.^{[1][6]} This guide delves into a specific and promising class of these compounds: indole-4-carboxylate derivatives. We will dissect their structure-activity relationships (SAR) across different therapeutic areas, providing a comparative analysis grounded in experimental data to illuminate the subtle molecular modifications that dictate biological efficacy.

The objective of this guide is to move beyond a mere listing of compounds and their activities. Instead, we will explore the causality behind the experimental choices and outcomes, offering field-proven insights for researchers, scientists, and drug development professionals. By understanding how structural changes influence target binding and cellular activity, we can accelerate the rational design of more potent and selective therapeutic agents.

The Logic of Drug Design: A Workflow for SAR Studies

Structure-Activity Relationship (SAR) studies are the bedrock of modern drug discovery. They involve systematically modifying a lead compound's molecular structure and observing the corresponding changes in its biological activity. This iterative process allows researchers to identify the key chemical features—or pharmacophores—responsible for a drug's therapeutic effect and to optimize them for enhanced potency, selectivity, and pharmacokinetic properties.



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Caption: A generalized workflow for Structure-Activity Relationship (SAR) studies.

Comparative Analysis: Indole-4-Carboxylates in Action

We will now compare the performance of indole-4-carboxylate derivatives and their close analogues against several key therapeutic targets, supported by quantitative data.

Case Study 1: Antiviral Activity - Potent Inhibition of SARS-CoV-2 3CL Protease

The chymotrypsin-like protease (3CLpro) is a critical enzyme for the replication of coronaviruses, making it a prime target for antiviral drug development. Recent studies have identified indole carboxylate derivatives as a potent class of SARS-CoV-2 3CLpro inhibitors.[7]

A key finding is that the position of the carboxylic acid on the indole ring is crucial for activity.^[7] The indole-4-carboxylate scaffold, in particular, appears to play a significant role in binding to the 3CLpro active site.^[7] Let's compare several key compounds from this class.

Table 1: Comparative Activity of Indole Carboxylate Derivatives Against SARS-CoV-2

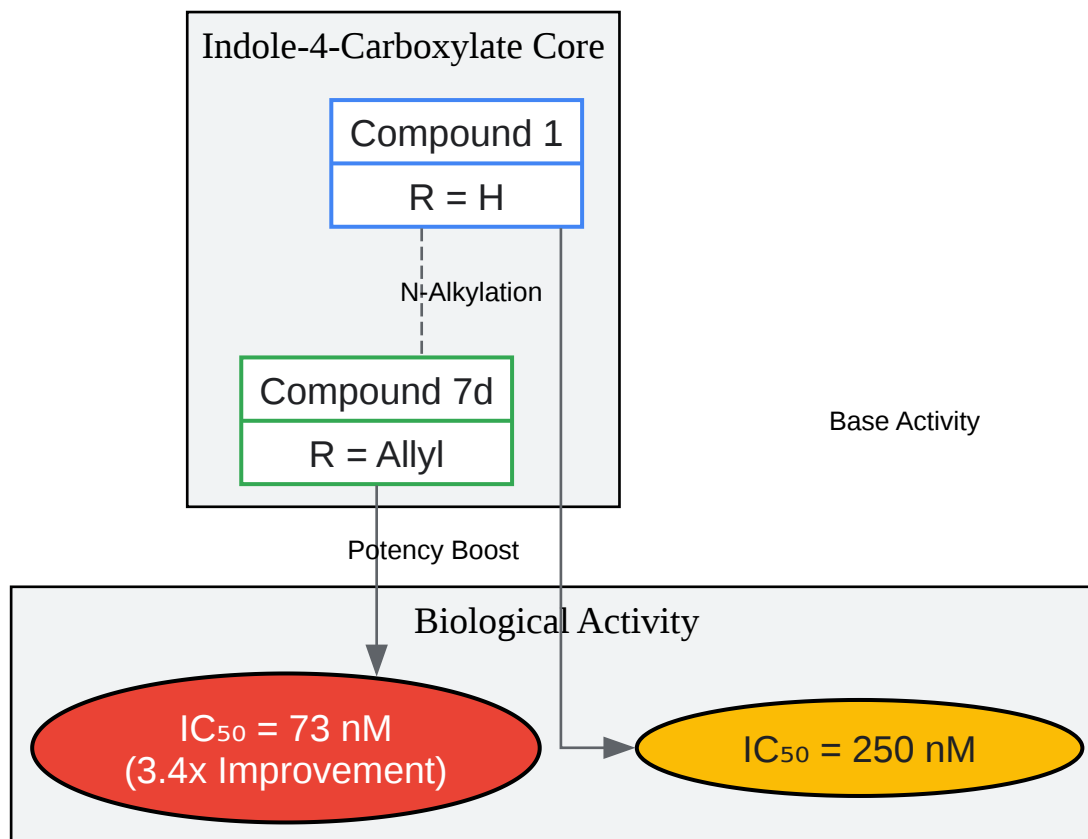
Compound	Core Structure	Key Substitutions	3CLpro IC ₅₀ (nM)	Antiviral EC ₅₀ (μM)
1	Indole-4-carboxylate	5-chloropyridinyl ester	250	2.8
7d	Indole-4-carboxylate	N-allyl, 5-chloropyridinyl ester	73	Not Reported
7h	Indole-4-carboxylate	N-propargyl, 5-chloropyridinyl ester	Not Reported	~3.0
Remdesivir	Nucleoside Analogue	(Reference Drug)	N/A	1.2

Data sourced from studies on VeroE6 cells.^[7]

SAR Insights:

- **Scaffold is Key:** The indole-4-carboxylate core is fundamental for activity. Moving the carboxylate group to other positions on the indole ring diminishes or abolishes inhibitory potency.^[7]
- **N-Alkylation Boosts Potency:** The most significant leap in enzyme inhibition was achieved by introducing small, unsaturated alkyl groups at the N1 position of the indole ring. Compound 7d, with an N-allyl group, exhibited the most potent enzyme inhibitory activity (IC₅₀ = 73 nM), a 3.4-fold improvement over the parent compound 1.^[7]
- **Comparable Antiviral Efficacy:** Despite differences in direct enzyme inhibition, compounds 1 and 7h demonstrated potent cellular antiviral activity, comparable to the FDA-approved

therapy, remdesivir, in the same assays.[7] This highlights the excellent translational potential from enzymatic inhibition to cellular efficacy.



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Caption: SAR of N1-substitutions on the indole-4-carboxylate scaffold.

Case Study 2: Anticancer Activity - Exploiting Reactive Oxygen Species (ROS)

Indole derivatives have long been investigated as anticancer agents due to their ability to modulate multiple cellular pathways.[1][4][8] A fascinating strategy involves conjugating indole carboxylic acids with molecules known to generate reactive oxygen species (ROS), such as the antimalarial drug primaquine (PQ).[9] This approach aims to create cancer-cell-selective therapies.

Researchers investigated carboxamides derived from various indole carboxylic acids, including indole-3-carboxylic acid (ICA). The resulting conjugates were evaluated for their antiproliferative effects against several cancer cell lines.

Table 2: Comparative Antiproliferative Activity (IC₅₀ in μ M) of Primaquine-Indole Carboxamides

Compound	LNCaP (Prostate)	PC-3 (Prostate)	MDA-MB-231 (Breast)
Primaquine (PQ)	11.2	45.1	54.1
ICA + PQ (Combination)	23.9	49.3	66.8
Compound 2 (ICA-PQ Conjugate)	7.9	24.3	39.5

Data sourced from antiproliferative assays after 72h treatment.[\[9\]](#)

SAR Insights:

- **Synergistic Conjugation:** The covalently linked ICA-PQ conjugate (Compound 2) was significantly more potent than primaquine alone or a simple combination of ICA and PQ across all tested cancer cell lines.[\[9\]](#) This demonstrates a true synergistic effect achieved through the novel chemical entity.
- **Cancer Cell Selectivity:** The study highlighted that LNCaP prostate cancer cells were the most sensitive to Compound 2, mirroring the sensitivity profile of primaquine itself.[\[9\]](#)
- **Mechanism of Action:** The enhanced antiproliferative effect of Compound 2 is attributed, in large part, to its ability to generate ROS, a mechanism inherited from its primaquine component but amplified by the indole carboxamide conjugation.[\[9\]](#)

Key Experimental Protocols

To ensure scientific integrity, the protocols used to generate the comparative data must be robust and reproducible. Below are detailed methodologies for the key assays described.

Protocol 1: SARS-CoV-2 3CLpro Enzyme Inhibition Assay

This protocol outlines a typical fluorescence resonance energy transfer (FRET) assay to measure the enzymatic activity of 3CLpro and the inhibitory potential of test compounds.

Methodology:

- Reagent Preparation:
 - Prepare an assay buffer (e.g., 20 mM HEPES pH 7.3, 150 mM NaCl, 1 mM EDTA, 1 mM DTT).
 - Reconstitute recombinant SARS-CoV-2 3CLpro enzyme in the assay buffer to a working concentration (e.g., 100 nM).
 - Prepare a FRET-based peptide substrate (e.g., DABCYL-KTSAVLQ↓SGFRKME-EDANS) at a stock concentration in DMSO and dilute in assay buffer to a working concentration (e.g., 20 μ M).
 - Prepare serial dilutions of the indole-4-carboxylate test compounds in DMSO, followed by a final dilution in assay buffer.
- Assay Procedure:
 - In a 384-well microplate, add 5 μ L of the diluted test compound or DMSO (vehicle control).
 - Add 10 μ L of the 3CLpro enzyme solution to each well and incubate for 15 minutes at room temperature to allow for compound binding.
 - Initiate the enzymatic reaction by adding 5 μ L of the substrate solution to each well.
 - Immediately place the plate in a fluorescence plate reader.
- Data Acquisition and Analysis:
 - Monitor the increase in fluorescence intensity (Excitation: ~340 nm, Emission: ~490 nm) every minute for 30 minutes.

- Calculate the initial reaction velocity (slope of the linear phase) for each well.
- Determine the percentage of inhibition for each compound concentration relative to the DMSO control.
- Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a dose-response curve to calculate the IC_{50} value.

Protocol 2: General Synthesis of Indole-4-Carboxamides

This protocol provides a generalized procedure for the amide coupling reaction between an indole-4-carboxylic acid and an amine, a common final step in the synthesis of many derivatives.



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Caption: General workflow for the synthesis of indole-4-carboxamide derivatives.

Methodology:

- Reactant Dissolution:
 - In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve the indole-4-carboxylic acid (1.0 eq) in a suitable anhydrous solvent (e.g., DMF or DCM).
- Activation:
 - Add a peptide coupling agent (e.g., HATU or HBTU, 1.1 eq) and an organic base (e.g., DIPEA or Et_3N , 2.0-3.0 eq) to the solution.
 - Stir the mixture at room temperature for 15-30 minutes to activate the carboxylic acid.
- Amine Addition:
 - Add the desired amine (1.1 eq) to the reaction mixture.

- Allow the reaction to stir at room temperature for 4-16 hours. Monitor the reaction progress using thin-layer chromatography (TLC) or LC-MS.
- Workup and Extraction:
 - Once the reaction is complete, dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash sequentially with a mild acid (e.g., 1N HCl), saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude product using flash column chromatography on silica gel with an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure indole-4-carboxamide derivative.
 - Characterize the final compound using ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS) to confirm its structure and purity.

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